

Application Note: Amine Derivatization using Dimethyl-2-methylsulfonylazelate (DMMSA)

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Compound of Interest

Compound Name: Dimethyl-2-methylsulfonylazelate

Cat. No.: B8579723

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Executive Summary

Dimethyl-2-methylsulfonylazelate (DMMSA) is a bifunctional derivatization reagent used to introduce a long-chain aliphatic spacer (C9) with a unique electrophilic handle into amine-containing molecules. Unlike simple crosslinkers, the presence of the 2-methylsulfonyl group (-sulfone) at the C2 position provides electronic activation, enhancing the reactivity of the proximal ester towards amines under mild conditions while leaving the distal ester available for secondary conjugation.

Key Applications:

- **Chemoselective Amidation:** Rapid derivatization of primary amines for LC-MS profiling.
- **Linker Synthesis:** Creation of sulfone-functionalized spacers for PROTACs and antibody-drug conjugates (ADCs).
- **Metabolite Stabilization:** Reducing polarity of polyamines for GC-MS analysis (requires post-derivatization silylation).

Chemical Basis & Mechanism[1]

Structural Properties

- Core Backbone: Azelaic acid dimethyl ester (Nonanedioic acid dimethyl ester).
- Functional Group: Methylsulfonyl (SO_2Me) at the α -carbon.
- Reactivity: The electron-withdrawing sulfone group increases the acidity of the α -proton and the electrophilicity of the adjacent carbonyl carbon. This allows for kinetic control, favoring reaction at the C1-ester over the C9-ester.

Reaction Mechanism

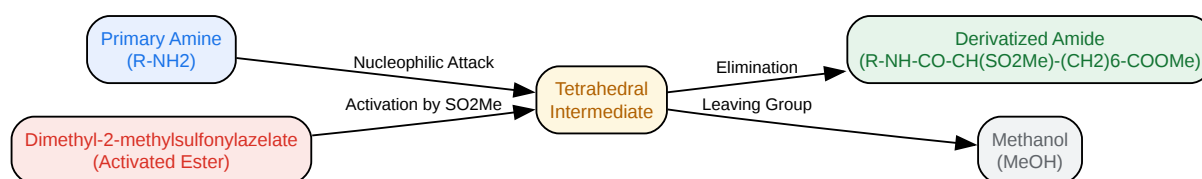
The derivatization proceeds via a Nucleophilic Acyl Substitution (N_AS).

The primary amine attacks the

α -activated ester, displacing methanol to form a stable amide.

Key Advantage: The

α -sulfonyl group stabilizes the tetrahedral intermediate, accelerating the reaction rate compared to unsubstituted aliphatic esters.



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Figure 1: Reaction pathway for the chemoselective amidation of a primary amine by **Dimethyl-2-methylsulfonylazelate**.

Experimental Protocol

Materials & Reagents

Reagent	Grade	Purpose
Dimethyl-2-methylsulfonylazelate	>95% (Custom/Synthesis)	Derivatizing Agent
Analyte (Amine)	HPLC Grade	Target Compound
Triethylamine (TEA) or DIPEA	Anhydrous	Base Catalyst
Acetonitrile (ACN)	LC-MS Grade	Solvent
Methanol (MeOH)	LC-MS Grade	Quenching Agent
Formic Acid	98%+	pH Adjustment (LC-MS)

Standard Derivatization Workflow (LC-MS)

Objective: Derivatization of a primary amine (e.g., Benzylamine or an Amino Acid ester) for purity profiling.

Step-by-Step Procedure:

- Preparation of Stock Solutions:
 - Analyte Solution: Dissolve the amine (1.0 mmol) in 5 mL of Anhydrous ACN.
 - Reagent Solution: Dissolve **Dimethyl-2-methylsulfonylazelate** (1.2 mmol, 1.2 eq) in 5 mL of Anhydrous ACN.
 - Base Solution: Prepare 1 M TEA in ACN.
- Reaction Setup:
 - In a 20 mL scintillation vial, combine 1.0 mL of Analyte Solution and 1.0 mL of Reagent Solution.
 - Add 200 µL of Base Solution (TEA).

- Note: The solution may warm slightly due to the exothermic nature of the activated ester reaction.
- Incubation:
 - Seal the vial and vortex for 30 seconds.
 - Incubate at 40°C for 60 minutes in a thermomixer (500 rpm).
 - Optimization: For sterically hindered amines, increase temperature to 60°C and time to 2 hours.
- Quenching:
 - Add 100 µL of Methanol to consume any excess activated ester.
 - Incubate for 10 minutes at room temperature.
- Sample Preparation for Analysis:
 - Evaporate the solvent under a stream of nitrogen (optional, for concentration).
 - Reconstitute in 1 mL of Water:ACN (50:50) + 0.1% Formic Acid.
 - Filter through a 0.22 µm PTFE filter into an HPLC vial.

Instrumental Analysis (LC-MS Conditions)

- Column: C18 Reverse Phase (e.g., Agilent ZORBAX Eclipse Plus, 2.1 x 50 mm, 1.8 µm).
- Mobile Phase A: Water + 0.1% Formic Acid.
- Mobile Phase B: Acetonitrile + 0.1% Formic Acid.
- Gradient: 5% B to 95% B over 10 minutes.
- Detection: ESI+ Mode. Look for mass shift:

- Mass Shift Calculation: $MW(\text{Reagent}) - 32 (\text{MeOH}) + MW(\text{Amine})$.

Data Analysis & Interpretation

Expected Results

The derivatized amine will elute later than the free amine due to the addition of the lipophilic azelate chain. The sulfone group provides a distinct isotopic pattern (if high-res MS is used) and enhances ionization in negative mode ESI (due to

-proton acidity), though positive mode is standard for amides.

Table 1: Troubleshooting Guide

Observation	Probable Cause	Corrective Action
Low Yield (<50%)	Insufficient Base	Ensure pH is >8 during reaction (check with wet pH paper).
Multiple Peaks	Bis-derivatization	Reduce reagent equivalents to 0.9 eq or use a large excess of amine if mono-substitution is desired.
No Reaction	Steric Hindrance	Increase Temp to 60°C; switch solvent to DMF.
Hydrolysis of Ester	Wet Solvents	Use anhydrous solvents and store reagent in a desiccator.

Structural Validation Logic

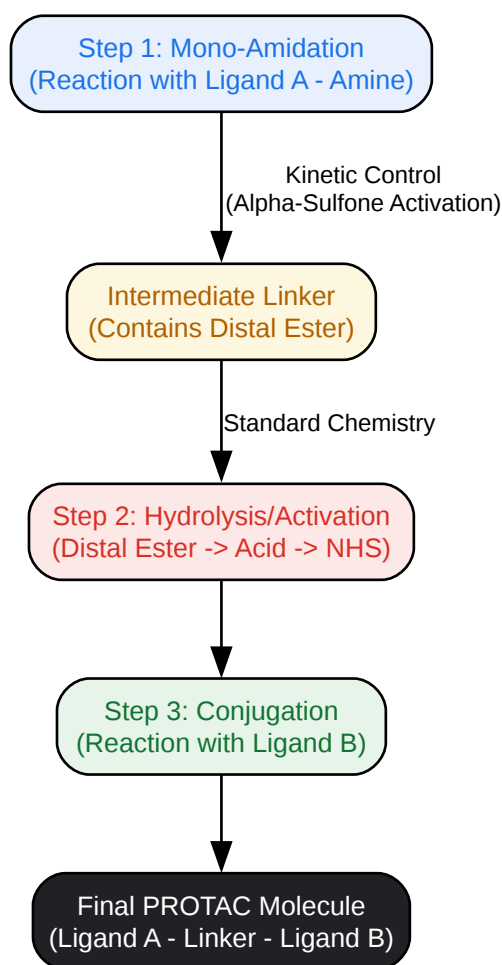
To confirm the derivatization is correct (and not a reaction at the distal ester):

- NMR Validation: The
-proton signal (adjacent to sulfone) will shift significantly upon amidation.
- MS/MS Fragmentation: Fragmentation will typically show loss of the distal methyl ester (

) or cleavage of the amide bond.

Advanced Application: Linker Synthesis for PROTACs

The **Dimethyl-2-methylsulfonylazelate** reagent is particularly valuable as a "heterobifunctional" linker precursor.



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Figure 2: Strategic use of DMMSA for assembling bifunctional molecules. The alpha-sulfone ensures regioselectivity in the first step.

References

- General Amine Derivatization

- Toyo'oka, T. (1999). Modern Derivatization Methods for Separation Science. Wiley.
- Reactivity of
 - Sulfonyl Esters:
 - Trost, B. M. (1988). "Sulfones: Chemical Chameleons." Bulletin of the Chemical Society of Japan, 61(1), 107-124.
- Amine Analysis by LC-MS
 - Moldoveanu, S. C., & David, V. (2017). Derivatization Methods in Liquid Chromatography. Elsevier.
- Related Reagent (4,6-Dimethyl-2-(methylsulfonyl)pyrimidine)
 - Used in the synthesis of Endothelin Receptor Antagonists (e.g., Ambrisentan). Journal of Medicinal Chemistry, 1996, 39(11), 2123–2128.

Disclaimer: This protocol assumes the use of **Dimethyl-2-methylsulfonylazelate** as a specific chemical entity. Users should verify the identity of their starting material, as similar nomenclature exists for pyrimidine derivatives.

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